

Personal protective equipment for handling Homocystine, DL-

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Compound of Interest

Compound Name: Homocystine, DL-

Cat. No.: B109188

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Essential Safety and Handling Guide for DL-Homocystine

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides immediate, essential safety and logistical information for the handling of DL-Homocystine, with a focus on personal protective equipment, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is crucial to minimize exposure and ensure personal safety when handling DL-Homocystine.^[1]

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid	Chemical safety goggles or eyeglasses with side shields.[1]	Appropriate protective gloves (e.g., nitrile).[1][2][3]	Laboratory coat.[1][2][3]	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated or irritation is experienced.[1][3]
Preparing Solutions (Dissolving)	Chemical safety goggles.[1]	Appropriate protective gloves (e.g., nitrile).[1][2]	Laboratory coat.[1][2]	Work in a chemical fume hood or a well-ventilated area.[1][4]
Handling Solutions	Chemical safety goggles or eyeglasses with side shields.[1]	Appropriate protective gloves (e.g., nitrile).[1]	Laboratory coat.[1]	Not generally required if handled in a well-ventilated area.[1]

Chemical and Physical Properties

Below is a summary of key quantitative data for DL-Homocystine.

Property	Value
CAS Number	454-29-5[2][3][5]
Molecular Weight	268.35 g/mol [6]
Physical State	Solid powder.[3][6][7]
Melting Point	>300 °C[6]
Flash Point	> 112 °C (> 233.60 °F)[3]
Solubility	Soluble in 1N HCl at approximately 10 mg/ml.[7]
Storage Temperature	Recommended: -20°C[2][7] or refrigerated at +2°C to +8°C.[4]
Purity	≥95%[7]

Toxicological Data

Route	Data
Acute Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin.[3] Causes skin and serious eye irritation.[2] May cause respiratory irritation.[2][3]
LD50 (Intraperitoneal)	500 mg/kg (mouse)[5]

Operational Plan for Safe Handling

A systematic workflow is essential to minimize risks.

Step 1: Engineering Controls

- Always work in a well-ventilated area.[2][3] For procedures that may generate dust or aerosols, such as weighing or preparing solutions, use a chemical fume hood.[1]
- Facilities should be equipped with an eyewash station.[2]

Step 2: Personal Protective Equipment (PPE)

- Before handling, don the appropriate PPE as detailed in the table above. Ensure gloves are inspected for integrity prior to use.[\[8\]](#)

Step 3: Handling the Compound

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[3\]](#) Minimize dust generation and accumulation.[\[2\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)

Step 4: Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- The recommended storage temperature is -20°C or refrigerated between +2°C and +8°C.[\[2\]](#)[\[4\]](#)[\[7\]](#)

First Aid Measures

Immediate action is necessary in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [2] [3]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs. [1] [2] [3]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention. [1] [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately. [2] [3]

Disposal Plan

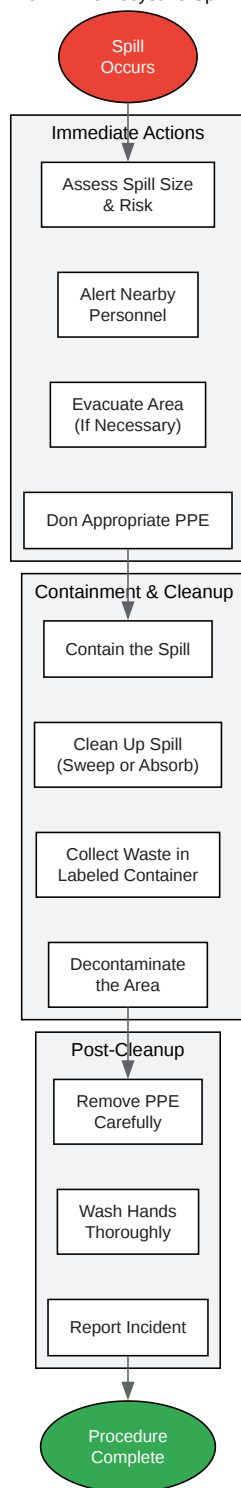
Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect excess solid DL-Homocystine in a clearly labeled, sealed container. Dispose of it as chemical waste in accordance with institutional, local, and national regulations.[\[1\]](#)
- Liquid Waste: Collect solutions containing DL-Homocystine in a designated and labeled waste container. Do not pour solutions down the drain.[\[1\]](#) Dispose of the liquid waste container through your institution's hazardous waste management program.[\[1\]](#)
- Contaminated Materials: Items such as gloves, weigh boats, and paper towels that have come into contact with DL-Homocystine should be placed in a sealed bag and disposed of as chemical waste.[\[1\]](#)

Emergency Procedure: Chemical Spill Workflow

The following diagram outlines the procedural steps for handling a spill of DL-Homocystine.

Workflow for DL-Homocystine Spill Response



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Caption: Standard operating procedure for responding to a DL-Homocystine spill.

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References

- 1. benchchem.com [benchchem.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. isotope.com [isotope.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. ≥98% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. capotchem.com [capotchem.com]
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